

Proper Disposal Procedures for 2-Methylbenzoate

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Compound of Interest

Compound Name: 2-Methylbenzoate

Cat. No.: B1238997

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The following guide provides essential safety and logistical information for the proper disposal of **2-Methylbenzoate**, intended for researchers, scientists, and drug development professionals. This procedure ensures that the chemical is handled in a manner that prioritizes laboratory safety and environmental protection, in accordance with regulations.

Immediate Safety Considerations

Before handling **2-Methylbenzoate** for disposal, it is crucial to consult the Safety Data Sheet (SDS) specific to the compound in your inventory. **2-Methylbenzoate** is generally classified as a combustible liquid that is harmful if swallowed and poses risks to aquatic life.^{[1][2][3]} It may also be a suspected reproductive toxin.^{[1][4]} Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.^{[1][2]} Ensure work is conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.^{[3][5][6]} Keep the chemical away from heat, sparks, and open flames.^{[1][7]}

Step-by-Step Disposal Protocol

1. Waste Identification and Classification:

- Determine if the waste is hazardous. As the generator of the waste, you are responsible for determining if it meets the criteria for hazardous waste according to federal, state, and local regulations.^{[3][8]} The Resource Conservation and Recovery Act (RCRA) is the primary federal law regulating hazardous waste in the United States.^{[9][10]}

- Do not mix **2-Methylbenzoate** waste with other chemical waste streams unless specifically permitted by your institution's hazardous waste program.[\[1\]](#) Keeping waste streams separate prevents unintended chemical reactions and facilitates proper disposal.

2. Packaging and Labeling:

- Use a designated and appropriate waste container. The container must be chemically compatible with **2-Methylbenzoate** and in good condition with a securely sealing lid.[\[11\]](#) If possible, use the original container.[\[1\]](#)
- Label the container clearly. The label should read "Hazardous Waste" and clearly identify the contents as "**2-Methylbenzoate** Waste."[\[10\]](#) Include the approximate concentration and any other components mixed with it.
- Do not overfill the container. Leave adequate headspace (at least 10%) to allow for expansion of vapors.

3. Storage of Chemical Waste:

- Store the sealed waste container in a designated satellite accumulation area. This area should be secure, well-ventilated, and away from ignition sources.[\[7\]](#)
- Ensure proper segregation. Store the **2-Methylbenzoate** waste away from incompatible materials, such as strong oxidizing agents, acids, and bases.[\[5\]](#)[\[12\]](#)

4. Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- All waste must be handled in accordance with local, state, and federal regulations.[\[13\]](#) Final disposal must be conducted at a licensed and approved waste disposal facility.[\[1\]](#)[\[3\]](#) Never pour **2-Methylbenzoate** down the drain or dispose of it in regular trash.[\[1\]](#)[\[5\]](#)[\[14\]](#)

5. Spill and Emergency Procedures:

- In the event of a spill, evacuate the immediate area.

- Wearing appropriate PPE, contain the spill using an inert absorbent material like sand, vermiculite, or a commercial chemical absorbent.[\[12\]](#)[\[13\]](#)
- Collect the contaminated absorbent material using non-sparking tools and place it in a sealed, labeled container for disposal as hazardous waste.[\[12\]](#)
- Ventilate the area and wash the spill site after the material has been removed.[\[12\]](#)

Quantitative Data for Methyl Benzoate

The following table summarizes key quantitative data for Methyl Benzoate (CAS No. 93-58-3), a common form of a methylbenzoate ester. This data is critical for a comprehensive risk assessment.

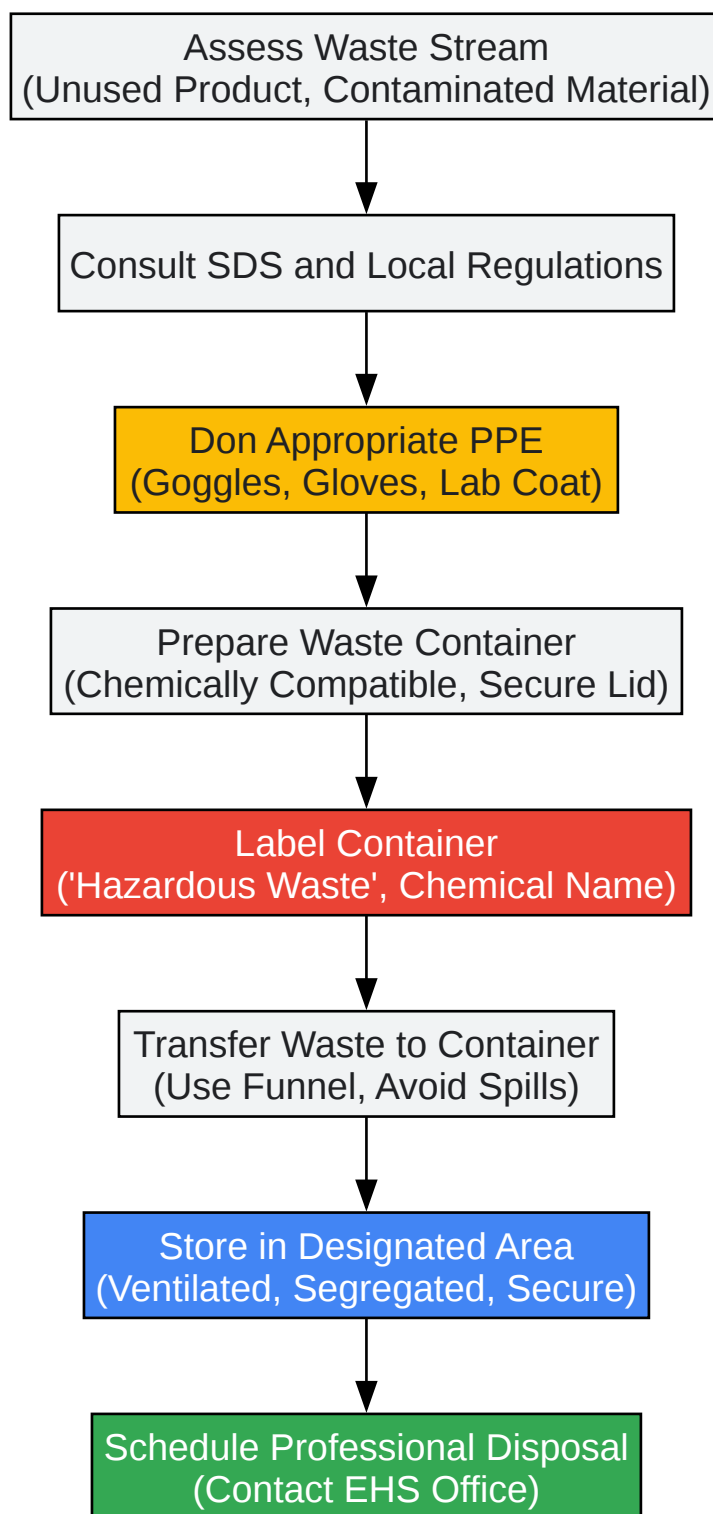
Property	Value	Reference(s)
Chemical Formula	C ₈ H ₈ O ₂	[1]
Molecular Weight	136.15 g/mol	[1]
Appearance	Liquid	[7]
Boiling Point	199 °C (390.2 °F)	[7]
Melting Point	-12.3 °C (9.9 °F)	[7]
Specific Gravity	1.094 (Water = 1)	[7]
Vapor Density	4.7 (Air = 1)	[7]
Acute Oral Toxicity (LD50)	1177 mg/kg (Rat)	[7]
Hazard Statements	H227, H302, H361, H402	[1]

Experimental Protocols

This document provides operational guidance rather than detailing specific experimental protocols that produce **2-Methylbenzoate** as a waste product. The disposal procedures outlined above are universally applicable following any experiment that utilizes or generates this compound. Researchers must integrate this disposal plan directly into their experimental workflow to ensure safety and compliance.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Methylbenzoate** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **2-Methylbenzoate**.

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